

Essential Guide to the Safe Disposal of Propanol-PEG3-CH₂OH

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Compound of Interest

Compound Name: Propanol-PEG3-CH₂OH

Cat. No.: B3319480

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Disclaimer: A specific Safety Data Sheet (SDS) for **Propanol-PEG3-CH₂OH** is not readily available. The following disposal procedures are based on the known hazards of its constituent functional groups, primarily the propanol moiety, which dictates its classification as a flammable and hazardous substance. Users must always consult their institution's Environmental Health and Safety (EHS) department and local regulations for specific guidance.

Immediate Safety and Logistical Information

Propanol-PEG3-CH₂OH should be handled as a hazardous chemical waste, primarily due to its flammability and potential for irritation, characteristics inherited from its propanol component. [1][2][3][4] Proper disposal is crucial to ensure personnel safety and environmental protection.

Operational Disposal Plan: A Step-by-Step Guide

- Personal Protective Equipment (PPE): Before handling the waste, ensure appropriate PPE is worn. This includes:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield to protect against splashes.[2]
 - A lab coat.[2]
 - Work in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.[4]

- Waste Segregation and Collection:
 - Collect waste **Propanol-PEG3-CH₂OH** in a designated, properly labeled, and sealed waste container.
 - The container must be compatible with flammable organic solvents. Glass is a suitable option.[\[5\]](#)
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Propanol-PEG3-CH₂OH**," and the associated hazards (e.g., "Flammable Liquid").[\[6\]](#)
- Storage:
 - Store the sealed waste container in a designated, cool, and well-ventilated hazardous waste accumulation area.
 - Keep the container away from sources of ignition such as heat, sparks, and open flames.[\[4\]](#)
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[4\]](#)
 - Provide them with an accurate description of the waste.

Important Considerations:

- Do Not Pour Down the Drain: Due to its flammability and the potential impact of the PEG component on wastewater treatment systems, **Propanol-PEG3-CH₂OH** should not be disposed of down the drain.[\[5\]](#)[\[7\]](#)

- **Small Quantities:** Even small quantities should be collected as hazardous waste. While some guidelines allow for the drain disposal of small amounts of uncontaminated propanol with copious amounts of water, this is not recommended for this compound and requires explicit approval from local authorities.[5]

Hazard Data Summary for n-Propanol (Primary Hazard Driver)

| Property | Value | Citations |
|--------------------------|--|-----------|
| Physical State | Liquid | [1] |
| Classification | Flammable Liquid, Category 2; Serious Eye Damage, Category 1 | [1][2][4] |
| Flash Point | ~15°C (59°F) (Closed Cup) | [2] |
| Autoignition Temperature | ~371°C (699.8°F) | [2] |
| Explosive Limits | Lower: 2.1%, Upper: 13.5% | [2] |
| Hazards | Highly flammable liquid and vapor, Causes serious eye damage, May cause drowsiness or dizziness. | [2][3][4] |

Disposal Workflow

Caption: Workflow for the safe disposal of **Propanol-PEG3-CH₂OH**.

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